Application Note: Laboratory-Scale Synthesis of 2-Pentanone Oxime

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Compound of Interest

Compound Name:	*2-Pentanone oxime*
CAS No.:	*623-40-5*
Cat. No.:	*B2534792*

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This document provides detailed protocols for the synthesis of **2-pentanone oxime**, a valuable chemical intermediate in the pharmaceutical and agrochemical industries.[1][2] The primary methods outlined are the classical condensation reaction with hydroxylamine hydrochloride and a modern, solvent-assisted mechanochemical approach. An alternative industrial ammoxidation process is also summarized.

Introduction

Oximes are a class of organic compounds formed by the reaction of an aldehyde or a ketone with hydroxylamine.[3] **2-Pentanone oxime** (also known as methyl propyl ketoxime) is a ketoxime that serves as a precursor in various organic syntheses.[1] The protocols herein describe its preparation from 2-pentanone. The most common laboratory method involves the condensation reaction between 2-pentanone and hydroxylamine hydrochloride in the presence of a base to neutralize the liberated HCl.[4][5]

Physicochemical Data of 2-Pentanone Oxime

The key physical and chemical properties of the target compound are summarized below for reference.

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Property	Value	Reference
Molecular Formula	$C_5H_{11}NO$	[1][6]
Molecular Weight	101.15 g/mol	[1][7]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	168 °C (441.15 K)	[6]
Density	0.89 g/cm³	[6]
Water Solubility	12.16 g/L (at 40 °C)	[8]
logP (octanol/water)	1.637	[9]

Experimental Protocols

Protocol 1: Synthesis via Reaction with Hydroxylamine Hydrochloride and Base

This protocol is a standard laboratory method for preparing ketoximes. It involves the reaction of 2-pentanone with hydroxylamine hydrochloride, using a base to neutralize the acid formed during the reaction.

Materials and Reagents:

- 2-Pentanone
- Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$)
- Sodium hydroxide (NaOH) or Sodium Carbonate (Na_2CO_3)[5][10]
- Ethanol or Methanol[10]
- Deionized water
- Diethyl ether or Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (Na_2SO_4)

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- Round-bottom flask, reflux condenser, magnetic stirrer, separatory funnel

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve hydroxylamine hydrochloride (1.2 molar equivalents) in a minimal amount of water/ethanol solvent mixture.[11]
- Addition of Ketone: Add 2-pentanone (1.0 molar equivalent) to the stirring solution.
- Base Addition: Slowly add a solution of sodium hydroxide or sodium carbonate (1.2 molar equivalents) in water to the reaction mixture.[5] The base neutralizes the hydrochloric acid liberated from the hydroxylamine salt.
- Reaction: Heat the mixture to a gentle reflux (approximately 65-80 °C) and maintain for 1-3 hours.[10] The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- Work-up: After cooling to room temperature, transfer the mixture to a separatory funnel. If a solid precipitate (inorganic salts) is present, it can be removed by filtration.
- Extraction: Extract the aqueous mixture with diethyl ether or ethyl acetate (3 x 50 mL).
- Washing: Combine the organic layers and wash with deionized water to remove any remaining inorganic salts, followed by a wash with brine.[4]
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **2-pentanone oxime**.
- Purification (Optional): The crude product can be purified further by vacuum distillation if required.[12]

Protocol 2: Solvent-Assisted Mechanochemical Synthesis

This method offers a greener and more rapid alternative, minimizing solvent usage.[4][13]

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Materials and Reagents:

- 2-Pentanone (1.0 mmol)
- Hydroxylamine hydrochloride (1.2 mmol)
- Sodium hydroxide, crushed (1.2 mmol)[4]
- Methanol (approx. 0.2-0.4 mL)
- Mortar and pestle

Procedure:

- Initial Grinding: In a mortar, combine 2-pentanone (1.0 mmol) and hydroxylamine hydrochloride (1.2 mmol) and grind them together with a pestle.[4]
- Base Addition: Add crushed sodium hydroxide (1.2 mmol) to the mixture. Add 0.1-0.2 mL of methanol and continue to grind for 2 minutes at room temperature.[4]
- Resting Period: Allow the reaction mixture to stand for 5 minutes.[4]
- Final Grinding: Add another 0.1-0.2 mL of methanol and grind for an additional 2 minutes.[4] Monitor the reaction completion by TLC.
- Work-up: Wash the resulting crude mixture with water to remove inorganic salts (NaCl and excess NaOH). The product, being an oily liquid, can be separated from the aqueous layer. Air-dry the product.[4]

Data Summary

The following table compares the different synthesis routes for **2-pentanone oxime**, highlighting the key reagents and reported outcomes.

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Method	Key Reagents	Typical Conditions	Reported Yield / Purity	Reference
Classical (Protocol 1)	2-Pentanone, $NH_2OH·HCl$, Base (e.g., NaOH, Na_2CO_3), Alkanol/Water	Reflux (65-110 °C), 1-3 h	Good yields are generally achieved for unhindered ketones.	[5][10]
Mechanochemical (Protocol 2)	2-Pentanone, $NH_2OH·HCl$, NaOH, Methanol (catalytic amount)	Mortar & Pestle, Room Temp, ~10 min	High conversion confirmed by ^1H NMR.	[4]
Ammoxidation	2-Pentanone, H_2O_2, $NH_3·H_2O$, F-Ts-1 Catalyst	Closed system, 40-100 °C, 3-6 h	71.6% - 89.8% Yield, >99% Purity	[12]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the classical synthesis of **2-pentanone oxime**.

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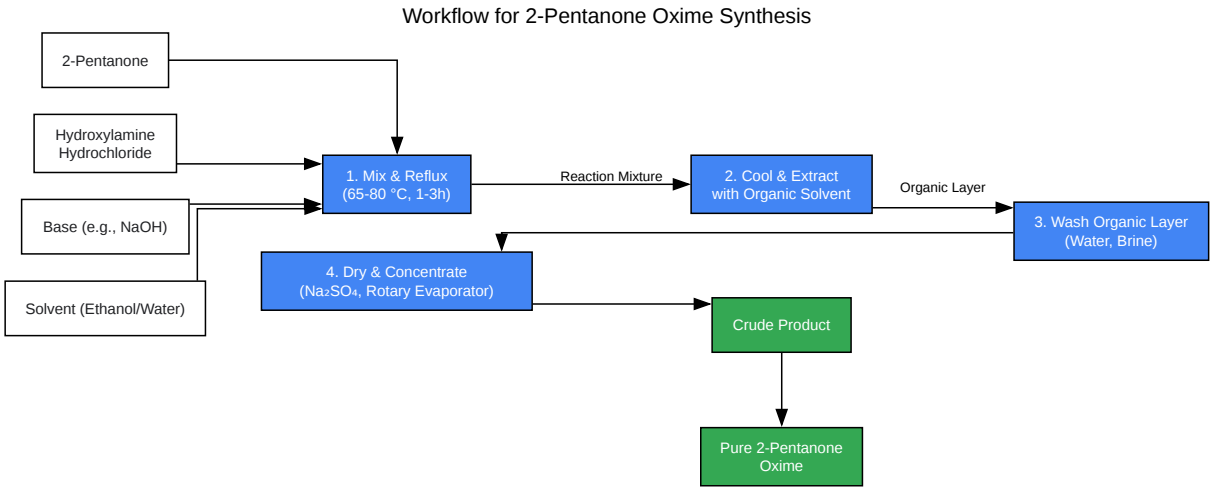

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Caption: General workflow for the synthesis and purification of **2-pentanone oxime**.

Safety and Handling

- All manipulations should be performed in a well-ventilated fume hood.
- 2-pentanone is a flammable liquid.
- Hydroxylamine hydrochloride and sodium hydroxide are corrosive and should be handled with appropriate personal protective equipment (PPE), including gloves and safety goggles.
- **2-pentanone oxime** may cause skin and eye irritation.[1] Handle with care.
- Consult the Safety Data Sheet (SDS) for each reagent before use.

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